

# An In-depth Technical Guide to Epivinylquinidine: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Ep vinyl quinidine*

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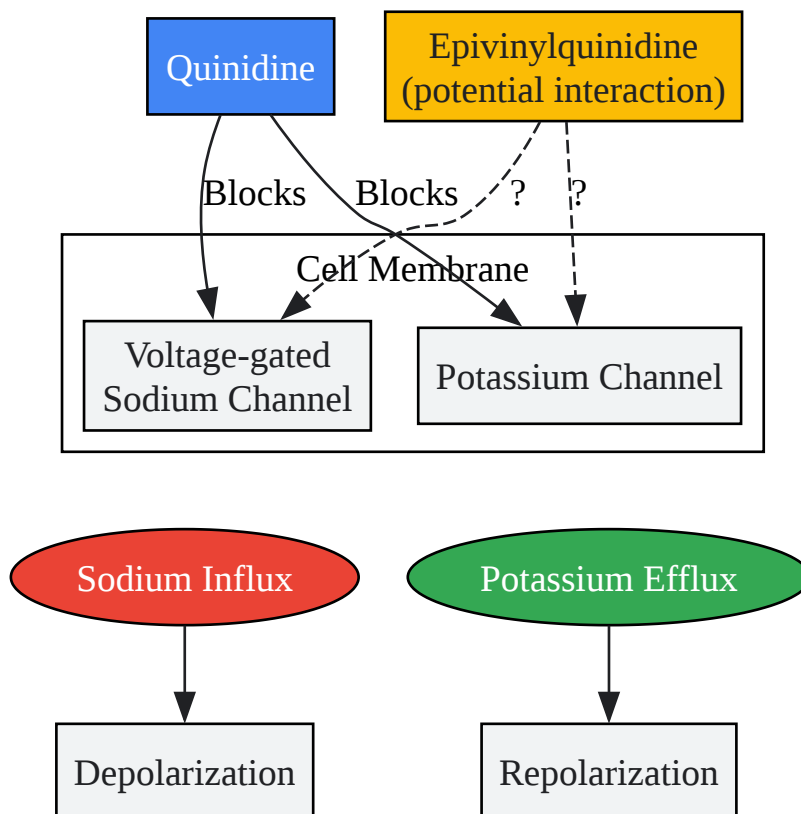
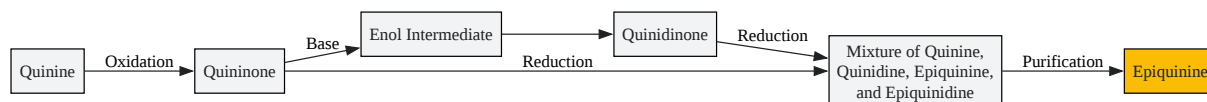
## Abstract

Epivinylquinidine, systematically known as (S)-[(2S,4S,5R)-5-ethenyl-1-azabicyclo[2.2.2]octan-2-yl]-(6-methoxyquinolin-4-yl)methanol and also referred to as 3-Epiquinine or simply epiquinine, is a diastereomer of the well-known antimalarial drug quinine.[1] It differs from quinine only in the stereochemical configuration at the C9 position. This subtle structural change, however, leads to a significant alteration in its biological activity, rendering it practically inactive as an antimalarial agent when compared to quinine and its other diastereomer, quinidine.[2] This guide provides a comprehensive overview of the chemical structure, and physicochemical properties of epivinylquinidine, alongside a detailed experimental protocol for its synthesis from quinine. While specific biological data for epivinylquinidine is scarce, the known activities of its stereoisomers, quinidine and quinine, particularly their roles as ion channel blockers and cytochrome P450 inhibitors, are discussed to provide context for potential areas of investigation.

## Chemical Structure and Identification

Epivinylquinidine is a member of the cinchona alkaloid family, characterized by a quinoline ring linked to a quinuclidine nucleus via a hydroxymethylene bridge. The key structural feature that distinguishes epivinylquinidine from quinine is the stereochemistry at the C9 hydroxyl group.

## Chemical Structure:



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## References

- 1. Epiquinine | C<sub>20</sub>H<sub>24</sub>N<sub>2</sub>O<sub>2</sub> | CID 10448938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Relative to Quinine and Quinidine, Their 9-Epipimers Exhibit Decreased Cytostatic Activity and Altered Heme Binding but Similar Cytocidal Activity versus Plasmodium falciparum - PMC [pmc.ncbi.nlm.nih.gov]
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